Jagged-1 (188-204) Peptide: Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Jagged-1 (188-204)
Cat. No.:	B612627

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the handling, solubilization, and use of the **Jagged-1 (188-204)** peptide. This peptide fragment corresponds to amino acids 188-204 of the human Jagged-1 (JAG-1) protein and acts as a Notch agonist, making it a valuable tool for studying the Notch signaling pathway.[1][2][3] The Notch pathway is crucial in various biological processes, including cell fate determination, proliferation, and differentiation, and its dysregulation is implicated in numerous diseases, including cancer.[4][5][6][7]

Peptide Specifications

Property	Value	Reference
Sequence (3-letter)	H-Cys-Asp-Asp-Tyr-Tyr-Tyr-Gly-Phe-Gly-Cys-Asn-Lys-Phe-Cys-Arg-Pro-Arg-OH	[8][9]
Sequence (1-letter)	CDDYYYGFGCNKFCRPR	[8][9]
Molecular Weight	~2107.4 g/mol	[8][9]
Appearance	Lyophilized white powder	[8]
Purity	Typically ≥95% by HPLC	[8][10]

Solubility of Jagged-1 (188-204)

The solubility of the **Jagged-1 (188-204)** peptide can vary depending on the solvent and the presence of counter-ions (e.g., TFA). It is crucial to select an appropriate solvent for your specific experimental needs. The following table summarizes solubility data from various sources.

Solvent	Recommended Concentration	Notes	Source(s)
Water (distilled or higher quality)	0.5 - 1 mg/mL	Add water directly to the lyophilized powder. Gentle vortexing or brief sonication can aid dissolution.[8] Some studies have prepared stock solutions up to 5 mM in distilled water. [11]	[8][11]
H_2O	50 mg/mL	Ultrasonic treatment may be necessary.	[12]
Dimethyl sulfoxide (DMSO)	Up to 100 mg/mL	Use fresh, high-quality DMSO as moisture can reduce solubility. [2] Some protocols suggest dissolving the peptide in DMSO to make a stock solution (e.g., 50 mM).[8]	[2][8][13]
Phosphate-Buffered Saline (PBS)	Working concentrations	One study dissolved the peptide in PBS at 500 times the final treatment concentration.	[14]

Note: For in vivo studies, specific formulations may be required. For example, a mixture of DMSO, PEG300, Tween80, and ddH$_2$O has been described for preparing a working solution.[2] Always start with a small amount of the peptide to test solubility in your chosen solvent before dissolving the entire stock.

Experimental Protocols

Reconstitution of Lyophilized Peptide

This protocol describes the general steps for reconstituting the lyophilized **Jagged-1 (188-204)** peptide.

Materials:

- **Jagged-1 (188-204)** lyophilized powder

- Sterile, high-purity water, DMSO, or other desired solvent

- Sterile, low-protein binding microcentrifuge tubes

- Pipettors and sterile tips

- Vortex mixer

- Sonicator (optional)

Procedure:

- Before opening, centrifuge the vial of lyophilized peptide to ensure all the powder is at the bottom.

- Carefully open the vial.

- Add the desired volume of the appropriate solvent (see Table in Section 2) to the vial to achieve the target concentration. For example, to make a 1 mg/mL stock solution, add 1 mL of solvent to 1 mg of peptide.

- Gently vortex the vial to mix.[8] Avoid vigorous shaking, which can cause peptide degradation.

- If the peptide does not fully dissolve, a brief sonication may be applied to increase solubility. [8]

- Once dissolved, the peptide solution is ready for use or for further dilution into experimental media.

Storage and Handling

Proper storage is critical to maintain the stability and activity of the **Jagged-1 (188-204)** peptide.

- Lyophilized Powder: Upon receipt, store the lyophilized powder at -20°C or lower.[8] Some suppliers recommend storage at -80°C for long-term stability (up to 2 years).[12]

- Reconstituted Peptide:

  - Aliquot the reconstituted peptide solution into several sterile, low-protein binding freezer vials to avoid repeated freeze-thaw cycles.[1][8]

  - Store the aliquots at -20°C or lower.[8] For long-term storage, -80°C is recommended, where it can be stable for up to 6 months.[1]

  - When stored at -20°C, the solution is typically stable for about one month.[1]

Signaling Pathways and Experimental Workflow
Canonical Notch Signaling Pathway

Jagged-1 is a transmembrane ligand that binds to Notch receptors on adjacent cells.[4][15] This interaction initiates a series of proteolytic cleavages of the Notch receptor, ultimately leading to the release of the Notch intracellular domain (NICD). The NICD then translocates to the nucleus and acts as a transcriptional co-activator, regulating the expression of target genes involved in cell fate decisions.
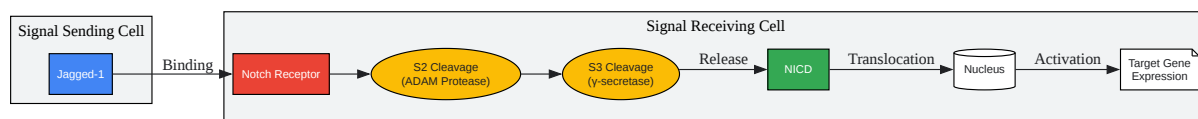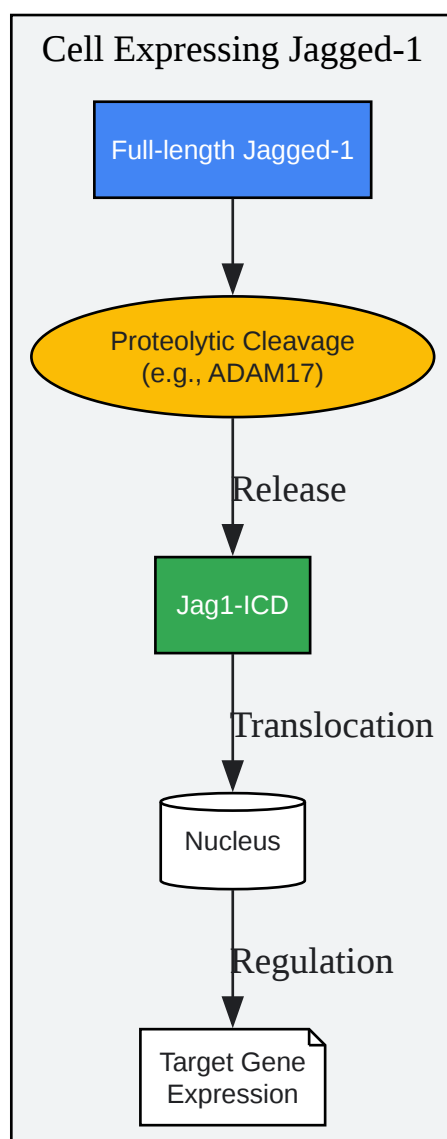
Click to download full resolution via product page

Caption: Canonical Jagged-1/Notch signaling pathway.

Jagged-1 Reverse Signaling

In addition to canonical signaling, Jagged-1 can also participate in "reverse signaling."[16] This occurs following proteolytic cleavage of Jagged-1, which releases its intracellular domain (Jag1-ICD). The Jag1-ICD can then translocate to the nucleus and regulate gene expression, acting as an oncogene in some contexts.[16]
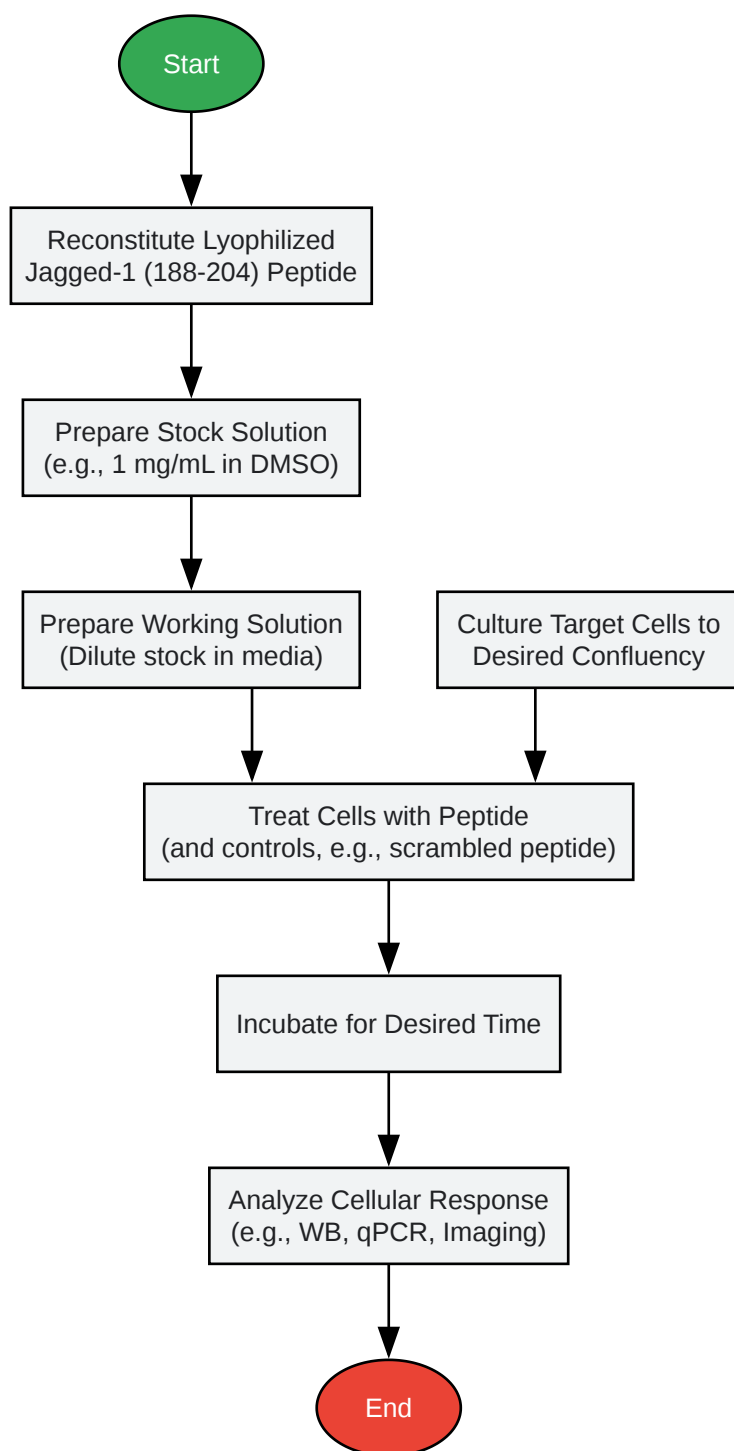
Tech Support

Click to download full resolution via product page

Caption: Jagged-1 reverse signaling pathway.

Experimental Workflow for **Jagged-1 (188-204) Peptide Treatment**

This diagram outlines a typical workflow for using the **Jagged-1 (188-204)** peptide in cell culture experiments.

Caption: Experimental workflow for **Jagged-1 (188-204)** peptide treatment.

Applications

The **Jagged-1 (188-204)** peptide is a versatile tool for a range of applications in cell biology and drug discovery, including:

- Activation of Notch Signaling: To study the downstream effects of Notch pathway activation in various cell types.[1][8]

- Cancer Research: To investigate the role of Jagged-1/Notch signaling in tumor growth, proliferation, and chemoresistance.[4][5]

- Stem Cell Biology: To explore the role of Notch signaling in stem cell maintenance, differentiation, and regeneration.

- Developmental Biology: To understand the function of Jagged-1 in embryonic development and tissue morphogenesis.[4]

- Drug Discovery: As a tool for screening and validating potential inhibitors or modulators of the Notch pathway.

Disclaimer: This document is intended for research use only. The provided protocols are general guidelines and may require optimization for specific experimental conditions and cell types. Always refer to the manufacturer's product data sheet for the most specific and up-to-date information.

> *Need Custom Synthesis?*
>
> *BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*
> *Email: info@benchchem.com or Request Quote Online.*

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Frontiers | The Notch Ligand Jagged1 as a Target for Anti-Tumor Therapy [frontiersin.org]

- 5. Targeting the Notch Ligand Jagged1 in Both Tumor Cells and Stroma in Ovarian Cancer - PMC [pmc.ncbi.nlm.nih.gov]

- 6. Jagged1 (JAG1): Structure, Expression, and Disease Associations - PMC [pmc.ncbi.nlm.nih.gov]

- 7. JAG-1, scrambled - SB PEPTIDE [sb-peptide.com]

- 8. anaspec.com [anaspec.com]

- 9. JAG-1 (188-204), Jagged-1 (188-204), Notch Ligand, DSL Peptide - 1 mg [eurogentec.com]

- 10. genscript.com [genscript.com]

- 11. Activation of Notch signaling by short-term treatment with Jagged-1 enhances store-operated Ca2+ entry in human pulmonary arterial smooth muscle cells - PMC [pmc.ncbi.nlm.nih.gov]

- 12. MedChemExpress Jagged-1 (188-204) (TFA) 5 mg | Buy Online | MedChemExpress | Fisher Scientific [fishersci.fi]

- 13. 错误页 [amp.chemicalbook.com]

- 14. JCI Insight - Assemblies of JAG1 and JAG2 determine tracheobronchial cell fate in mucosecretory lung disease [insight.jci.org]

- 15. JAG1 gene: MedlinePlus Genetics [medlineplus.gov]

- 16. The Two-Way Role of Jagged1 in Cancer: A Focus on CRC [mdpi.com]

- To cite this document: BenchChem. [Jagged-1 (188-204) Peptide: Application Notes and Protocols for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612627#jagged-1-188-204-peptide-solubility-and-preparation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

         Tech Support